

In-Depth Technical Guide to the Health and Safety of 2,7-Dibromotriphenylene

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Compound of Interest

Compound Name: 2,7-Dibromotriphenylene

Cat. No.: B088987

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling and use of **2,7-Dibromotriphenylene** (CAS No. 888041-37-0). The following sections detail the known hazards, safe handling procedures, and emergency protocols to ensure the well-being of laboratory personnel.

Hazard Identification and Classification

2,7-Dibromotriphenylene is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. Based on available data, it is not flammable but is a combustible solid.

GHS Classification:

- Signal Word: Warning[1][2][3]
- Pictogram:
 - GHS07: Exclamation Mark[3]
- Hazard Statements:
 - H315: Causes skin irritation.[1][3][4]

- H319: Causes serious eye irritation.[1][3][4]
- H335: May cause respiratory irritation.[3]

While specific toxicological data such as LD50 or LC50 values for **2,7-Dibromotriphenylene** are not readily available, the hazards of similar brominated aromatic compounds warrant a cautious approach.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,7-Dibromotriphenylene** is provided in the table below for easy reference.

Property	Value	Source(s)
CAS Number	888041-37-0	[1][3][4]
Molecular Formula	C ₁₈ H ₁₀ Br ₂	[3]
Molecular Weight	386.08 g/mol	[3]
Appearance	White to light yellow crystalline powder or crystal.	[2][3][5]
Melting Point	230-234 °C or 311-313 °C	[2][5]
Solubility	Insoluble in water. Soluble in common organic solvents such as chloroform, benzene, and toluene.	[5]
Purity	>98.0% (GC)	[2]

Note on Melting Point: There is a discrepancy in the reported melting point in the available literature. Researchers should verify the properties of their specific batch.

Experimental Protocols and Safe Handling

Adherence to strict safety protocols is mandatory when handling **2,7-Dibromotriphenylene**. The following procedures are recommended for all laboratory work involving this compound.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before commencing any new experimental work. The following PPE is the minimum requirement for handling **2,7-Dibromotriphenylene**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: A laboratory coat and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.

Engineering Controls

- Ventilation: All work with **2,7-Dibromotriphenylene** powder should be conducted in a certified chemical fume hood to minimize the risk of inhalation.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the laboratory.

Handling and Storage

- Handling:
 - Avoid generating dust.
 - Use only non-sparking tools.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#)
 - Store away from incompatible materials and sources of ignition.
 - Recommended storage is under room temperature and away from light.[\[3\]](#)

Spill and Emergency Procedures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area if the spill is large or in a poorly ventilated space.
- Isolate: Isolate the spill area to prevent the spread of the chemical.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.
- Collect: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Report: Report the incident to the appropriate safety personnel.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

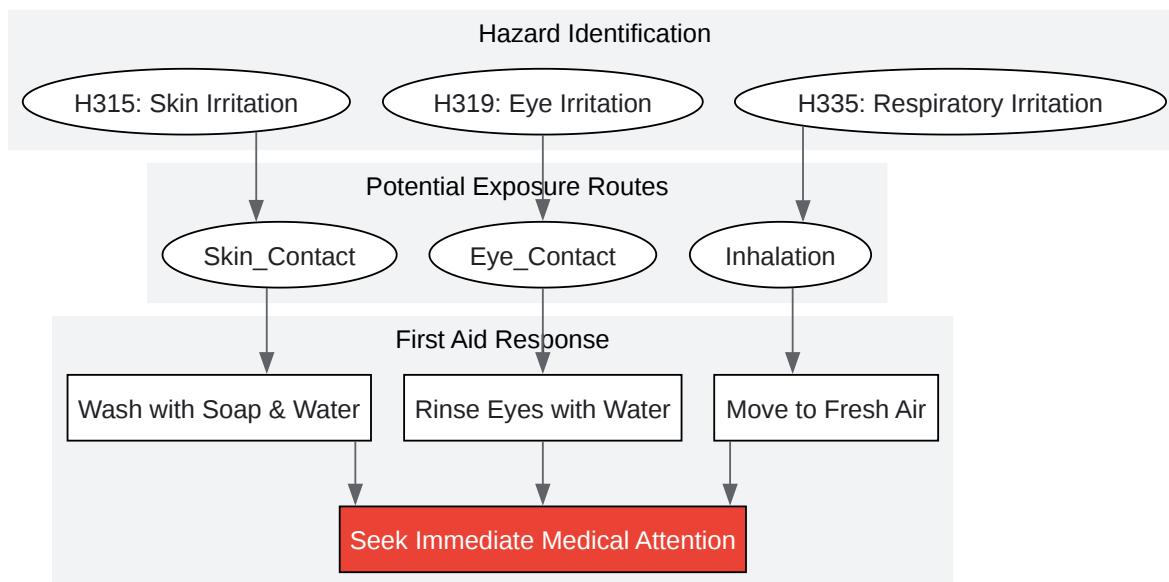
Disposal

Dispose of **2,7-Dibromotriphenylene** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

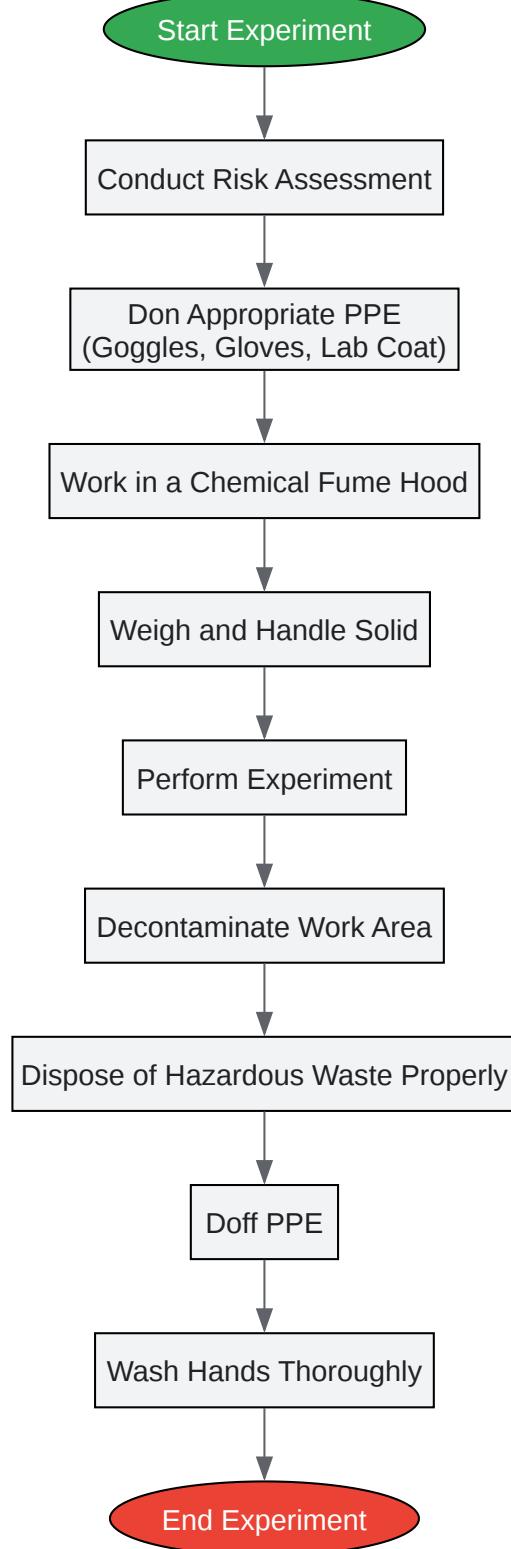
Visualized Workflows and Relationships

To aid in the practical application of this safety information, the following diagrams illustrate key workflows and logical relationships for handling **2,7-Dibromotriphenylene**.

Hazard Identification and Response Workflow for 2,7-Dibromotriphenylene



General Laboratory Handling Workflow for 2,7-Dibromotriphenylene

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